

A Comparative Guide: NOR116 vs. Traditional Halogenated Flame Retardants

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	NOR116	
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This guide offers an objective comparison of the non-halogenated flame retardant **NOR116** and traditional halogenated flame retardants, specifically focusing on brominated flame retardants (BFRs) used with an antimony trioxide (Sb2O3) synergist. The comparison is based on their performance in polypropylene (PP), a widely used thermoplastic polymer. This document provides a summary of their mechanisms of action, quantitative performance data from key flammability tests, and detailed experimental protocols.

Overview and Mechanism of Action

NOR116 is a N-alkoxy hindered amine (NOR-HALS) that functions as a flame retardant through a radical trapping mechanism in both the gas and condensed phases. Upon heating, it generates stable nitroxyl radicals which interrupt the free-radical chain reactions of combustion. This action is effective at low concentrations and has the added benefit of providing UV and thermal stability to the polymer.

Traditional Halogenated Flame Retardants, such as decabromodiphenyl ethane (DBDPE), operate primarily in the gas phase. When heated, they release halogen radicals (e.g., bromine radicals) that scavenge high-energy H• and OH• radicals essential for flame propagation. The presence of a synergist like antimony trioxide (Sb2O3) enhances this effect by forming antimony halides, which also act as radical traps.



Performance Data

The following tables summarize the performance of **NOR116** and a traditional brominated flame retardant system (DBDPE/Sb2O3) in polypropylene based on standard flammability tests.

Table 1: Limiting Oxygen Index (LOI) and UL-94 Vertical Burn Test Results for Polypropylene Formulations

Formulation	Loading Level (wt%)	LOI (%)	UL-94 Rating (3.2 mm)	Dripping
Pure Polypropylene	0	~18	Not Rated	Flaming Drips
Polypropylene + NOR116	1.0	Not specified	V-2	Not specified
Polypropylene + DBDPE/Sb2O3	30	Not specified	V-0	Not specified
Polypropylene + IFR + t-LDH	20 (18% IFR, 2% t-LDH)	32.5	V-0	Not specified

Note: Direct comparative LOI and UL-94 data for **NOR116** and DBDPE/Sb2O3 at the same loading in the same PP grade was not available in the searched literature. The data presented is indicative of their performance. IFR (Intumescent Flame Retardant) and t-LDH (ternary Layered Double Hydroxide) are other types of flame retardants shown for comparison.

Table 2: Thermogravimetric Analysis (TGA) Data for Polypropylene Formulations



Formulation	Onset of Decomposition (T- onset) (°C)	Temperature at Max Weight Loss (°C)	Residue at 600°C (%)
Pure Polypropylene	~400	Not specified	<1
Polypropylene + Solid Acid/NOR116	Not specified	Not specified	Not specified
Polypropylene + DBDPE/Sb2O3/AF	Not specified	Not specified	~15.5

Note: The provided TGA data is qualitative from graphical representations. "Solid Acid/**NOR116**" refers to a formulation containing both components. "DBDPE/Sb2O3/AF" refers to a formulation containing Decabromodiphenyl ethane, Antimony Trioxide, and Aramid Fibers.

Experimental Protocols Thermogravimetric Analysis (TGA)

Objective: To determine the thermal stability and decomposition characteristics of the material.

Methodology:

- A small sample of the material (typically 5-10 mg) is placed in a high-purity alumina or platinum pan.
- The pan is placed on a sensitive microbalance within a furnace.
- The sample is heated at a constant rate (e.g., 10 °C/min or 20 °C/min) over a defined temperature range (e.g., 30 °C to 800 °C).
- The atmosphere within the furnace is controlled, typically with a continuous flow of an inert gas like nitrogen, to prevent oxidation.
- The weight of the sample is continuously monitored and recorded as a function of temperature.



 The resulting TGA curve plots the percentage of weight loss versus temperature. The derivative of this curve (DTG) shows the rate of weight loss.

Limiting Oxygen Index (LOI) - ASTM D2863

Objective: To determine the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material.

Methodology:

- A small, vertically oriented specimen of the material is placed in a glass chimney.
- A mixture of oxygen and nitrogen is flowed upwards through the chimney.
- The top edge of the specimen is ignited with a flame.
- The oxygen concentration in the gas mixture is varied, and the burning behavior of the specimen is observed.
- The LOI is the minimum oxygen concentration, expressed as a volume percentage, at which
 the flame is self-sustaining for a specified period or burns over a specified length of the
 specimen.

UL-94 Vertical Burn Test

Objective: To assess the flammability of plastic materials in response to a small open flame.

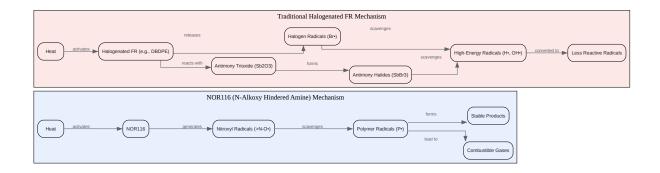
Methodology:

- A rectangular test specimen of a specified size is held vertically by its top end.
- A burner producing a specified flame is placed under the lower end of the specimen for 10 seconds and then removed.
- The duration of flaming after the first flame application is recorded.
- As soon as flaming ceases, the flame is reapplied for another 10 seconds and then removed.
- The duration of flaming and glowing after the second flame application is recorded.



- A piece of cotton is placed below the specimen to observe if any flaming drips ignite it.
- The material is classified as V-0, V-1, or V-2 based on the flaming time, glowing time, and whether dripping particles ignite the cotton. A V-0 classification indicates the highest level of flame retardancy under this standard.

Visualizations Signaling Pathways and Mechanisms

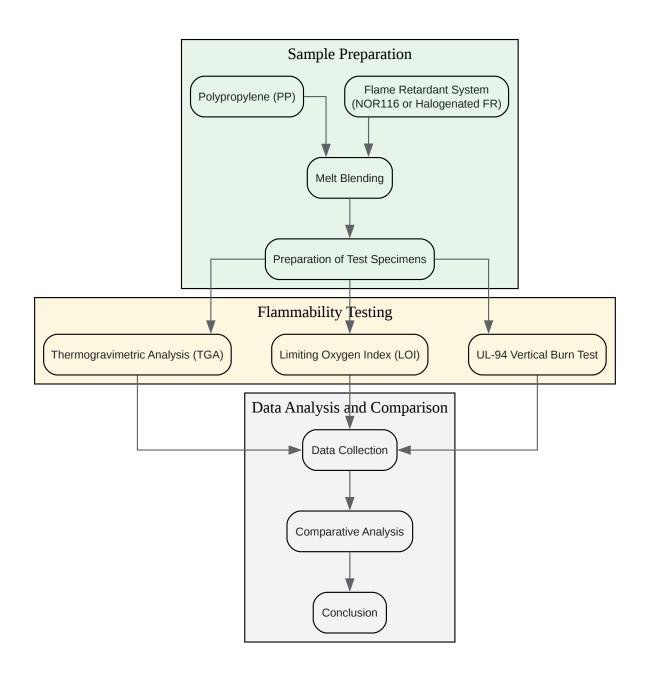


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Caption: Flame retardant mechanisms of **NOR116** and traditional halogenated flame retardants.

Experimental Workflow





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Caption: General experimental workflow for comparing flame retardant performance.

Discussion







The selection between **NOR116** and traditional halogenated flame retardants involves a tradeoff between performance, environmental and health considerations, and processing characteristics.

NOR116 offers a halogen-free solution, which is increasingly demanded due to regulations and consumer awareness. Its efficacy at low concentrations can be advantageous in preserving the mechanical properties of the base polymer. Furthermore, its dual function as a UV and thermal stabilizer can simplify formulation and potentially reduce costs.

Traditional Halogenated Flame Retardants, particularly when synergized with antimony trioxide, are highly effective and have a long history of use. They can often achieve high flame retardancy ratings like UL-94 V-0 at lower overall additive loadings compared to some halogen-free systems. However, concerns about the release of corrosive and toxic smoke during combustion, as well as the environmental persistence of some halogenated compounds, are significant drawbacks.

Conclusion

Both **NOR116** and traditional halogenated flame retardants offer effective means of imparting flame retardancy to polypropylene. The choice of flame retardant should be based on a comprehensive evaluation of the specific application's requirements, including the desired level of flame retardancy, mechanical performance, regulatory compliance, and environmental impact. For applications where halogen-free solutions are paramount and UV stability is also a concern, **NOR116** presents a compelling option. For applications demanding the highest levels of flame retardancy where the use of halogens is permissible, traditional systems remain a viable, high-performance choice. Further research providing direct, side-by-side comparative data under identical conditions would be invaluable for making fully informed decisions.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com